

Glycofurol: A Comprehensive Technical Guide to its Solubility in Aqueous and Organic Media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycofurol

Cat. No.: B153818

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Introduction

Glycofurol, also known as tetrahydrofurfuryl alcohol polyethylene glycol ether, is a versatile solvent widely employed in the pharmaceutical industry.^{[1][2][3][4]} Its primary application lies in the formulation of parenteral, topical, and intranasal drug products, where it serves to dissolve poorly water-soluble active pharmaceutical ingredients (APIs).^{[2][3][4][5]} The unique chemical structure of **glycofurol**, possessing both a hydrophilic polyoxyethylene chain and a more lipophilic tetrahydrofurfuryl moiety, imparts a broad range of miscibility with both polar and non-polar solvents. This technical guide provides an in-depth analysis of the solubility characteristics of **glycofurol** in water and a variety of organic solvents, complete with quantitative data where available, and detailed experimental protocols for solubility determination.

Physicochemical Properties of Glycofurol

A clear, colorless to faintly yellow, almost odorless liquid, **glycofurol** is characterized by a bitter taste and imparts a warm sensation on the tongue.^{[1][6]} Its key physicochemical properties are summarized in the table below.

Property	Value
CAS Number	31692-85-0
Appearance	Clear, colorless liquid
Density	1.09 g/mL at 25 °C
Refractive Index	n _{20/D} 1.462
Boiling Point	80-100 °C
Storage	Store below +30°C

Solubility of Glycofurol

The solubility of **glycofurol** is a critical parameter in formulation development, influencing drug loading, stability, and bioavailability. This section details its solubility in water and various organic solvents.

Solubility in Water

Glycofurol is readily soluble in water.^[1] It is reported to be miscible with water in all proportions, although the formation of a cloudy solution has been noted in some instances.^[6] One source quantifies the aqueous solubility of **glycofurol** as 3420 g/L.^{[1][4]} This high aqueous solubility is attributed to the presence of the hydrophilic hydroxyl group and the ether linkages in its structure, which can form hydrogen bonds with water molecules.

Solubility in Organic Solvents

Glycofurol exhibits a wide range of solubility in organic solvents, a property that makes it a versatile cosolvent in pharmaceutical formulations. The available solubility data is summarized in the table below. It is important to note that much of the available data is qualitative. For precise formulation work, experimental determination of solubility in the specific solvent system of interest is recommended.

Solvent	Solubility
Alcohols	
Ethanol (95%)	Miscible in all proportions[6]
Methanol	Slightly Soluble (sonication may be required)[3]
Propan-2-ol	Miscible in all proportions[6]
Polyols	
Glycerin	Miscible in all proportions[6]
Polyethylene Glycol 400	Miscible in all proportions[6]
Chlorinated Solvents	
Chloroform	Sparingly Soluble[3]
Ethers	
Isopropyl Ether	Immiscible[6]
Hydrocarbons	
Petroleum Ether	Immiscible[6]
Oils	
Arachis Oil	Immiscible[6]
Castor Oil	Miscible (though cloudiness may occur)[6]

Experimental Protocol for Determining Glycofurol Solubility

The following section outlines a detailed methodology for the experimental determination of the solubility of **glycofurol** in a given solvent. This protocol is based on the principle of the shake-flask method, a reliable technique for determining thermodynamic solubility.

Materials and Equipment

- **Glycofurol** (pharmaceutical grade)

- Solvent of interest (analytical grade or higher)
- Analytical balance (readable to 0.1 mg)
- Volumetric flasks (Class A)
- Glass vials with screw caps (e.g., 20 mL scintillation vials)
- Orbital shaker or wrist-action shaker with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Refractive Index) or Gas Chromatography (GC) system
- Pipettes and general laboratory glassware

Experimental Workflow

The overall workflow for determining the solubility of **glycofurol** is depicted in the following diagram.



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- To cite this document: BenchChem. [Glycofurol: A Comprehensive Technical Guide to its Solubility in Aqueous and Organic Media]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153818#glycofurol-solubility-in-water-and-organic-solvents]

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